

Personal protective equipment for handling N-dodecyl-pSar25

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Compound of Interest

Compound Name: N-dodecyl-pSar25

Cat. No.: B15591769

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Essential Safety and Handling Guide for N-dodecyl-pSar25

This guide provides immediate, essential safety protocols and logistical plans for handling **N-dodecyl-pSar25**. It is intended for researchers, scientists, and drug development professionals to ensure a secure laboratory environment and maintain research integrity.

N-dodecyl-pSar25 is a lipid composed of an N-dodecyl unit linked to a polysarcosine (pSar) polymer.^{[1][2]} Polysarcosine lipids are utilized as alternatives to traditional PEGylated lipids in the formation of lipid nanoparticles (LNPs) for applications such as RNA delivery, where they have demonstrated improved mRNA transfection potency and better safety profiles compared to similar PEGylated LNPs.^{[1][2]} The substance is typically supplied as a powder.^[2]

Hazard Identification and First Aid

While a specific, detailed Safety Data Sheet (SDS) for **N-dodecyl-pSar25** was not found in the search results, general safety precautions for handling laboratory chemicals should be strictly followed.^{[3][4]} Always consult the substance-specific SDS provided by the supplier before handling.

Emergency First Aid Procedures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Get medical aid if irritation develops or persists.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. If the victim is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical to minimize exposure and prevent contamination when handling **N-dodecyl-pSar25**. The required PPE is summarized below.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against dust particles and liquid splashes.[5]
Face Shield	Recommended when there is a high risk of splashing, such as during the initial reconstitution of the lyophilized powder.	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are the minimum requirement.[5] Consider double-gloving for added protection, especially when handling concentrated solutions.
Body Protection	Laboratory Coat	A standard lab coat is required to protect clothing and skin from potential splashes.
Respiratory Protection	Respirator / Dust Mask	Necessary when weighing or handling the lyophilized powder to avoid the inhalation of fine particles.[6] Use in a well-ventilated area or a chemical fume hood.[4][5]

Operational Plan: Step-by-Step Handling

Proper handling and storage are critical to maintain the stability and integrity of **N-dodecyl-pSar25**.[7]

1. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or compromised seals.

- Storage: Store the container in a tightly sealed, glass container at -20°C for long-term stability.^[2]^[7] The product is stable for at least one year at this temperature.^[2]

2. Preparation for Use (Handling Lyophilized Powder)

- Equilibration: Before opening, remove the container from the freezer and allow it to equilibrate to room temperature in a desiccator.^[7] This crucial step prevents condensation and moisture absorption, which can degrade the compound.^[7]
- Weighing: Conduct all weighing operations in a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.^[5] Handle the powder carefully to avoid creating dust. After weighing, tightly reseal the container.

3. Reconstitution

- Solvent Selection: For lipids like **N-dodecyl-pSar25**, a suitable organic solvent is typically required for initial dissolution. Common choices include ethanol, DMSO, or chloroform. Always use glass, stainless steel, or teflon labware for transferring organic solutions.^[7]
- Technique: Add the selected solvent to the vial containing the lyophilized powder. Mix gently by vortexing or sonicating until the lipid is fully dissolved.

4. Handling Solutions

- Transfers: Use glass or chemically compatible syringes and pipette tips for all transfers. Avoid using plastic pipet tips with organic solvents, as they can leach impurities.^[7]
- Storage: It is not recommended to store lipids in solution for long periods.^[7] If necessary, prepare single-use aliquots and store them frozen at -20°C or -80°C in tightly sealed glass vials to avoid repeated freeze-thaw cycles.

Disposal Plan

All waste materials must be handled and disposed of according to federal, state, and local environmental control regulations.

- Contaminated Materials: All materials that have come into contact with **N-dodecyl-pSar25**, including pipette tips, gloves, and empty vials, should be collected in a designated, clearly

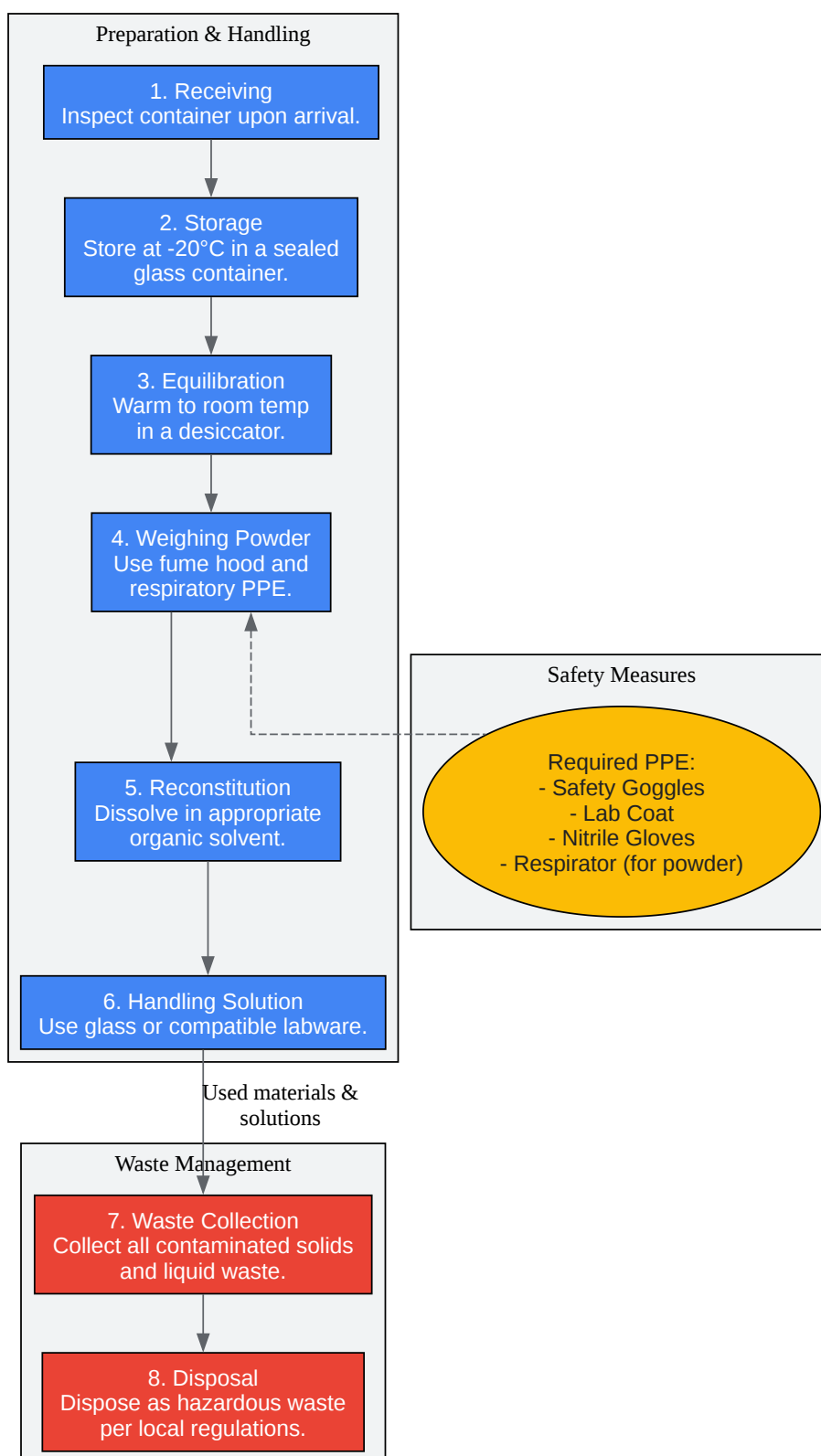
labeled hazardous waste container.

- Aqueous & Organic Waste: Collect all solutions containing the compound as chemical waste. Do not pour down the sink.[5] Separate waste streams (e.g., halogenated vs. non-halogenated solvents) as required by your institution's waste management guidelines.

Quantitative Data Summary

Parameter	Value	Source
Storage Temperature	-20°C	[2]
Stability	1 Year	[2]
Appearance	Powder	[2]
Molecular Formula	C ₈₇ H ₁₅₂ N ₂₆ O ₂₅	[2]
Purity	>99%	[2]
Hygroscopic	No	[2]
Light Sensitive	No	[2]

N-dodecyl-pSar25 Handling Workflow



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Caption: Workflow for safe handling of **N-dodecyl-pSar25** from receipt to disposal.

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